

Standard Operating Procedure: Handling and Disposal of Fa-Gly-Oh

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Compound of Interest

Compound Name: Fa-Gly-Oh

Cat. No.: B1214423

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This document provides essential safety and logistical information for the handling and disposal of **Fa-Gly-Oh**, a potent synthetic neurotoxic peptide. Adherence to these guidelines is mandatory for all personnel working with this compound to mitigate risks of exposure and ensure a safe laboratory environment.

Hazard Summary & Immediate Safety Measures

Fa-Gly-Oh is a potent neurotoxin that can be absorbed through the skin and is a severe respiratory irritant in its powdered form. Immediate action is required in case of exposure.

- **Dermal Contact:** Causes rapid neurotoxicity. Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove all contaminated clothing. Seek immediate medical attention.
- **Inhalation:** Can cause severe irritation to the respiratory tract. Move the individual to fresh air immediately. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- **Eye Contact:** May cause serious eye damage. Immediately flush eyes with an eyewash station for at least 15 minutes, holding eyelids open. Seek immediate medical attention.
- **Ingestion:** Highly toxic. Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **Fa-Gly-Oh** in any form (powder or solution). All PPE must be donned before entering the designated handling area and removed before exiting.

PPE Category	Specification	Material/Type
Hand Protection	Double-gloving required	Inner Glove: Nitrile Outer Glove: Chemically resistant (e.g., Silver Shield®)
Eye & Face Protection	Full face and eye protection	Chemical splash goggles and a full-face shield
Respiratory Protection	For handling powder or creating aerosols	NIOSH-approved N100 or P100 respirator
Body Protection	Full coverage, chemically resistant	Disposable, solid-front lab coat with tight-fitting cuffs or a full-body Tyvek® suit
Foot Protection	Enclosed, non-permeable	Chemically resistant shoe covers over standard closed-toe shoes

Operational Plan: Weighing and Solubilizing Fa-Gly-Oh Powder

This protocol outlines the procedure for safely weighing **Fa-Gly-Oh** powder and preparing a stock solution.

Designated Area: All work must be conducted within a certified chemical fume hood with a face velocity between 80-120 feet per minute.

Methodology:

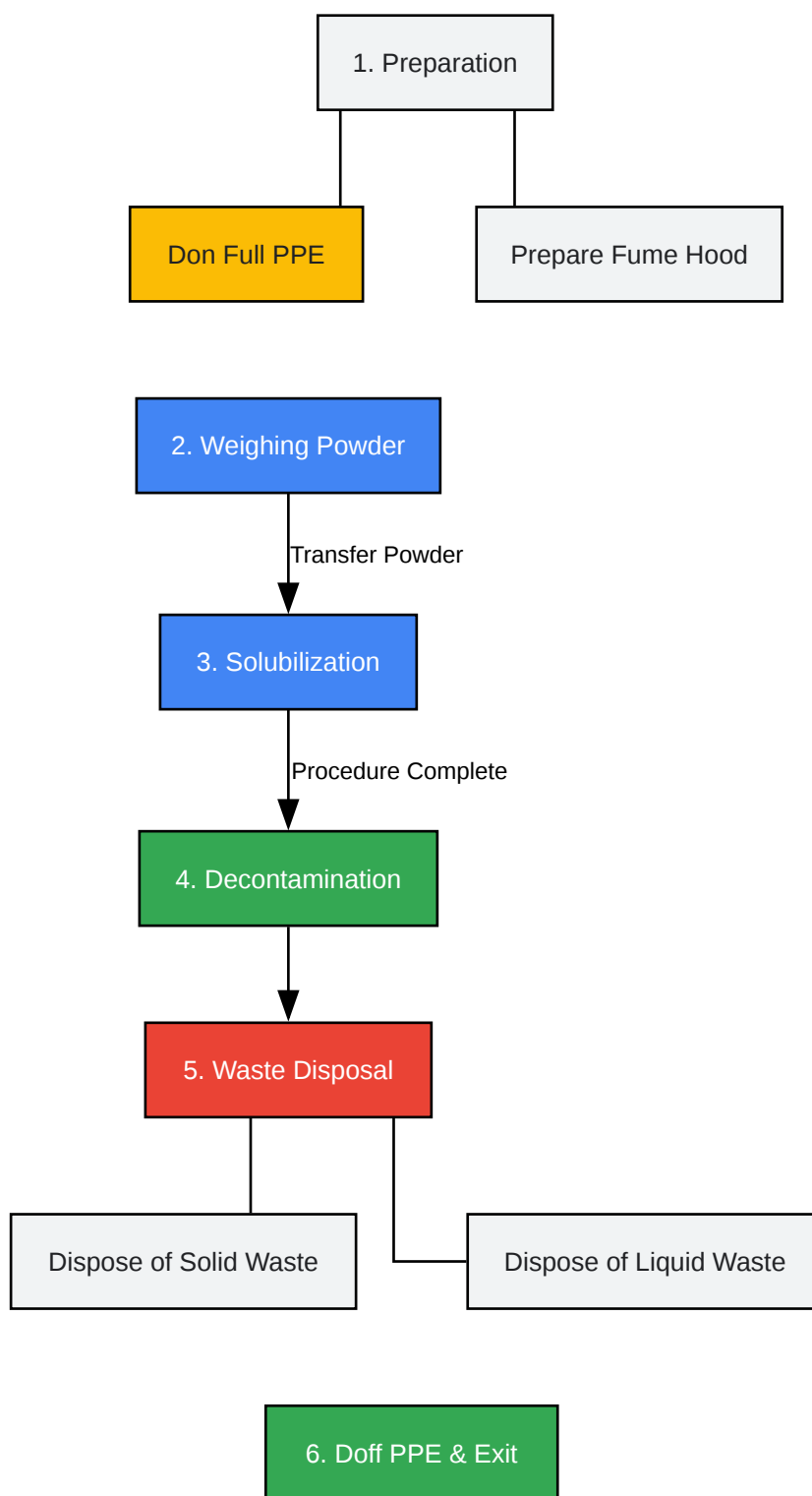
- Preparation:
 - Ensure the chemical fume hood is clean and free of clutter.

- Cover the work surface with absorbent, plastic-backed paper.
- Assemble all necessary equipment (analytical balance, spatulas, weigh paper, vials, solvent, vortex mixer) inside the fume hood.
- Don all required PPE as specified in the table above.
- Weighing:
 - Place a piece of weigh paper on the analytical balance and tare.
 - Carefully transfer the required amount of **Fa-Gly-Oh** powder onto the weigh paper using a dedicated spatula. Avoid any actions that could generate dust.
 - Once the desired weight is achieved, carefully fold the weigh paper to contain the powder.
- Solubilization:
 - Transfer the weighed **Fa-Gly-Oh** powder into an appropriate vial.
 - Using a calibrated pipette, add the required volume of the desired solvent (e.g., DMSO) to the vial.
 - Securely cap the vial.
 - Vortex the solution until all **Fa-Gly-Oh** is completely dissolved.
- Post-Procedure:
 - Wipe down all surfaces within the fume hood with a deactivating solution (e.g., 10% bleach solution), followed by 70% ethanol.
 - Dispose of all contaminated disposables as hazardous waste.

Disposal Plan

Proper disposal is critical to prevent environmental contamination and accidental exposure.

- Solid Waste: All contaminated solid waste, including weigh paper, pipette tips, gloves, and disposable lab coats, must be placed in a dedicated, clearly labeled hazardous waste container with a yellow liner.
- Liquid Waste: Unused or waste solutions of **Fa-Gly-Oh** must be collected in a dedicated, sealed, and clearly labeled hazardous liquid waste container. Do not mix with other chemical waste streams.
- Sharps: Contaminated needles or other sharps must be disposed of in a designated sharps container for hazardous chemical waste.



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